

A Comprehensive Technical Guide on the Physicochemical Properties of (+)-Magnoflorine Iodide

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Compound of Interest

Compound Name: (+)-Magnoflorine Iodide

Cat. No.: B7765441

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **(+)-Magnoflorine Iodide**, a quaternary aporphine alkaloid of significant interest in pharmacological research. The document details its chemical and physical characteristics, outlines experimental protocols for its isolation and analysis, and visualizes its interactions with key biological signaling pathways.

Core Physicochemical and Spectral Data

(+)-Magnoflorine is a naturally occurring quaternary ammonium ion characterized by high polarity and good water solubility.[1] As an iodide salt, it is typically supplied as an off-white or light yellow crystalline powder.[2][3] The following tables summarize its key quantitative properties based on available literature.

Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	(6aS)-2,10-dimethoxy-6,6-dimethyl-5,6,6a,7-tetrahydro-4H-dibenzo[de,g]quinolin-6-ium-1,11-diol iodide	[4][5]
CAS Number	2141-09-5; 4277-43-4	[2][3][4][6]
Molecular Formula	C ₂₀ H ₂₄ INO ₄	[2][3]
Molecular Weight	469.31 g/mol	[2][3][6]
Appearance	Off-white crystalline powder; White to light yellow solid	[2][3]
Melting Point	252 °C; 248-249 °C (dec.); ~198 °C (dec.); 248 °C; 243–244 °C	[1][2][6][7]
Optical Rotation	[α] ²⁶ _D +150.0 (c=0.1, MeOH); [α] ⁵ _D +200.1° (MeOH)	[1][2]
Solubility	Soluble in Methanol, Ethanol, DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[2]
DMSO: 62.5 mg/mL (133.17 mM)	[3][8]	
In Vivo Formulation (≥ 2.08 mg/mL): 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline.	[3][8]	

Spectroscopic Data

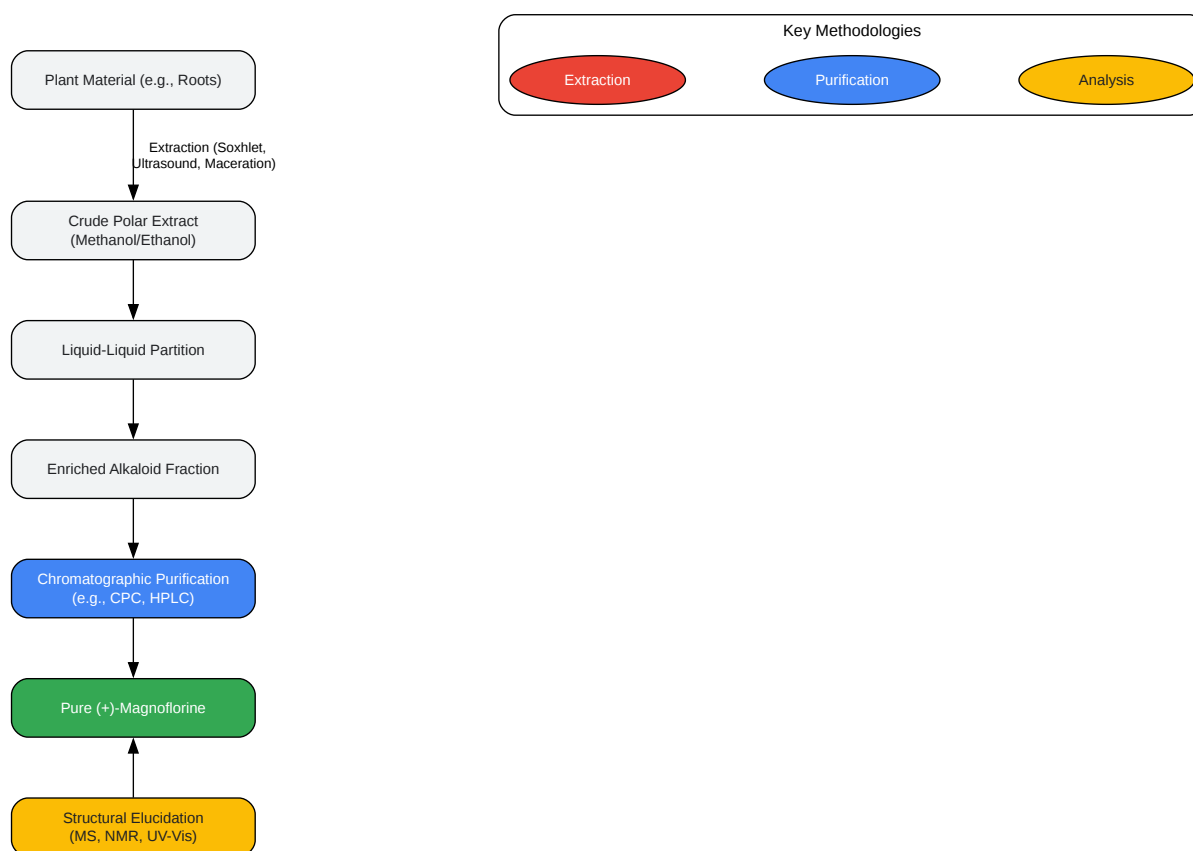
Technique	Data	Source(s)
UV-Vis (λ_{max})	205, 227, 275 nm (for (+)-(S)-Magnoflorine)	[9]
320 nm (detection wavelength for HPLC)	[10]	
Mass Spectrometry	Parent Ion (Cation): m/z 342.17	[9]
MS/MS Fragments: m/z 297.1121, 265.0858, 237.0907 (from parent m/z 342.1699)	[11]	
NMR (^1H , ^{13}C)	Spectra correspond to assigned structure. Used for definitive structural confirmation.	[12]

Experimental Protocols

This section details common methodologies for the extraction, purification, and analysis of **(+)-Magnoflorine Iodide**, crucial for ensuring the purity and identity of the compound in research settings.

General Workflow for Isolation and Purification

The isolation of magnoflorine from plant matrices (e.g., roots, rhizomes) typically involves an initial extraction with a polar solvent, followed by purification steps to separate the target alkaloid from other secondary metabolites.[11][13][14]



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General workflow for the isolation and analysis of (+)-Magnoflorine.

Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for the quantification of magnoflorine in plant extracts and dietary supplements.^[10]

- Instrumentation: A standard HPLC system equipped with a photodiode array (PDA) detector.
- Column: Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient elution using a binary solvent system, such as:
 - Solvent A: Ammonium acetate buffer
 - Solvent B: Acetonitrile
- Detection: PDA detection at 320 nm is suitable for magnoflorine.^[10]
- Quantification: A calibration curve is generated using a certified reference standard of **(+)-Magnoflorine iodide** at various concentrations. The peak area of magnoflorine in the sample is compared to the calibration curve to determine its concentration.

Structural Elucidation: Mass Spectrometry (MS) and NMR

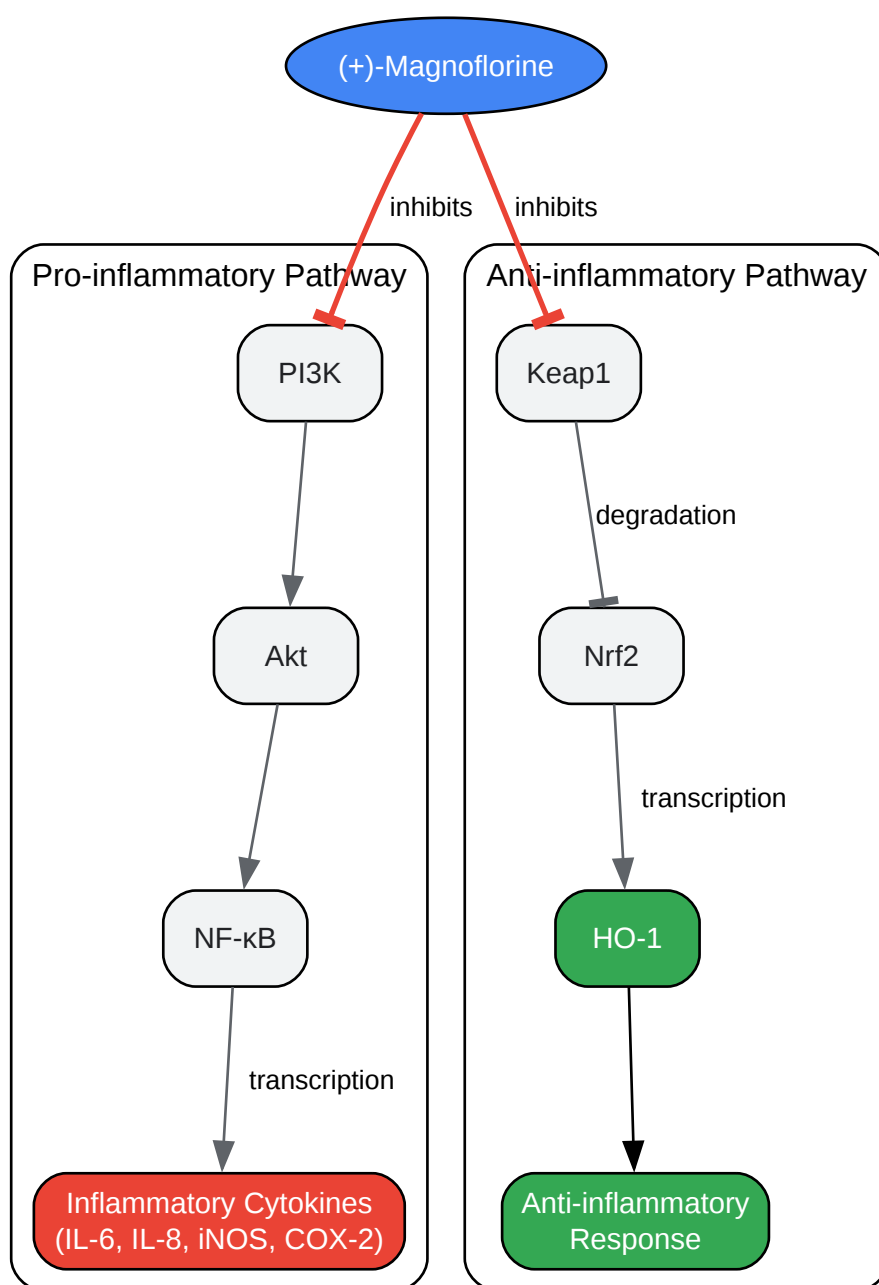
- Mass Spectrometry: Electrospray ionization (ESI) coupled with a mass analyzer (e.g., Quadrupole Time-of-Flight, Q-TOF) is used for accurate mass determination and fragmentation analysis.^[11] The parent ion of the magnoflorine cation is observed at m/z 342.17, and its fragmentation pattern (MS/MS) helps confirm the structure.^{[9][11]}
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for the unambiguous structural confirmation of the isolated compound. The chemical shifts, coupling constants, and correlation signals provide detailed information about the molecular framework, confirming the aporphine skeleton and the position of substituents.

Biological Activity and Signaling Pathways

(+)-Magnoflorine exerts its pharmacological effects by modulating several key intracellular signaling pathways. Understanding these interactions is critical for drug development professionals.

Anti-Inflammatory Signaling in Rheumatoid Arthritis

In the context of rheumatoid arthritis (RA), magnoflorine has been shown to attenuate inflammatory responses by simultaneously inhibiting pro-inflammatory pathways and activating cytoprotective ones.[15]

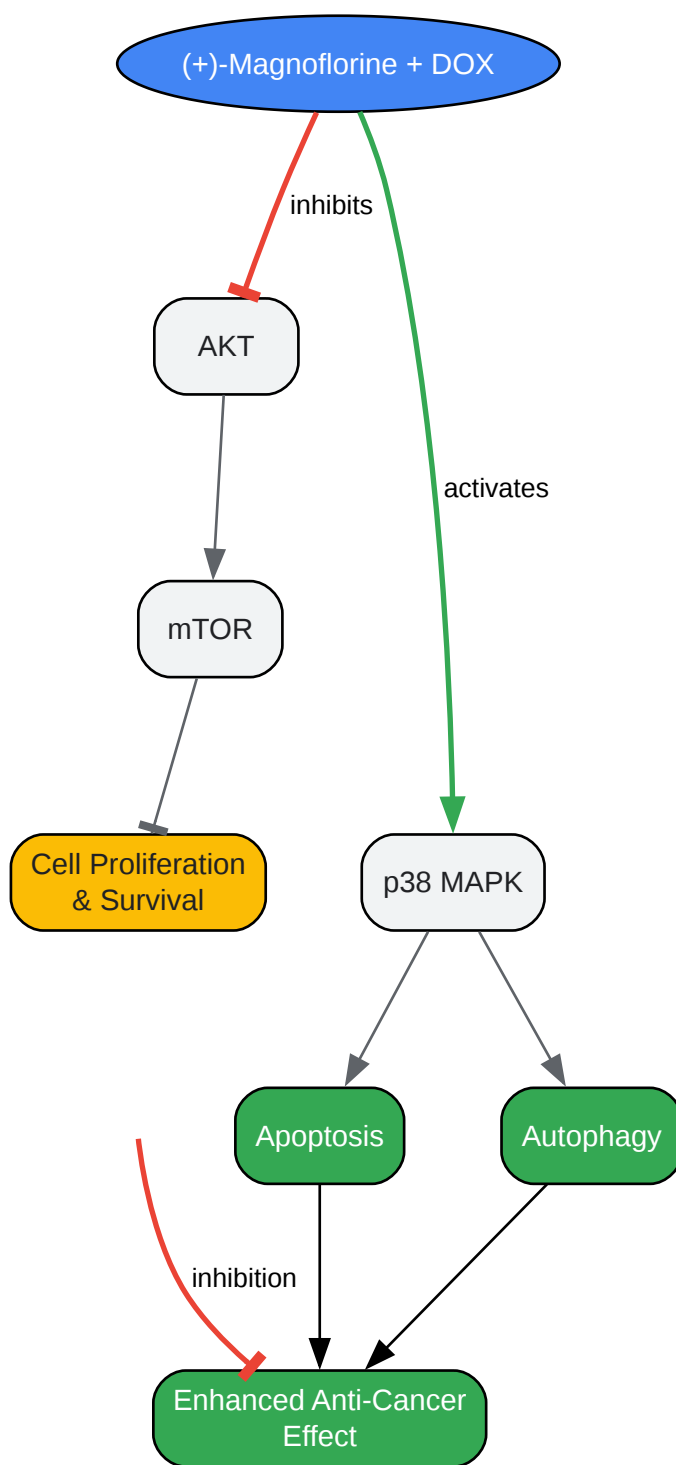


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Magnoflorine's dual action on inflammatory pathways in RA models.[15]

Cancer Chemosensitization Signaling

Magnoflorine enhances the efficacy of chemotherapeutic agents like doxorubicin (DOX) in breast cancer models by modulating pathways that control cell survival, apoptosis, and autophagy.[16][17][18]



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Magnoflorine enhances doxorubicin sensitivity via AKT/mTOR and p38 MAPK.[16][17]

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